

Adjusting Prosolvin dosage for different animal breeds

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Prosolvin Dosage Adjustment Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Prosolvin** (active ingredient: luprostiol) and other prostaglandin F2 α (PGF2 α) analogues in their experiments. The information is presented in a direct question-and-answer format to address specific issues that may be encountered.

Frequently Asked Questions (FAQs)

Q1: Are there specific **Prosolvin** dosage recommendations for different breeds of the same animal species?

A1: Official dosage guidelines for **Prosolvin** and other PGF2α analogues are primarily speciesand weight-dependent rather than breed-specific.[1][2] For instance, dosage for horses is often provided based on weight categories such as ponies, donkeys, and heavy horses.[3] While research has been conducted on the efficacy of synchronization protocols in specific breeds, such as Boran cattle, these studies typically evaluate the effectiveness of standard dosage regimens rather than establishing breed-adjusted doses.[4]

However, breed can influence the selection of the synchronization protocol. For example, Bos indicus influenced cows may respond better to certain protocol adaptations, like the PG 5-day

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CO-Synch + CIDR protocol, compared to Bos taurus breeds.[5] Factors such as body condition score, age, and days postpartum are generally considered more critical than breed for adjusting reproductive management protocols.[6]

Q2: What is the mechanism of action of **Prosolvin**?

A2: **Prosolvin**'s active ingredient, luprostiol, is a synthetic analogue of prostaglandin F2α.[7][8] Its primary function is to induce luteolysis, which is the regression of the corpus luteum (CL).[9] The CL produces progesterone, a hormone essential for maintaining pregnancy. By causing the CL to regress, progesterone levels decline, allowing the animal to return to estrus and initiating a new ovulatory cycle.[9] This luteolytic action is central to the use of **Prosolvin** in estrus synchronization and other reproductive management applications.[1]

Q3: What are the common side effects of **Prosolvin**, and do they vary by species?

A3: **Prosolvin** is known for having a high safety margin with very few adverse reactions.[7] In horses, mild and transient side effects such as sweating and slight respiratory effects have been reported in a small number of cases.[1] It is also possible for prostaglandins to cause temporary diarrhea in horses and abdominal discomfort in cattle.[1] The targeted action of **Prosolvin** on the genital tract results in minimal effects on digestive smooth muscles, which is particularly advantageous in horses as they are generally more sensitive to the side effects of prostaglandins.[8]

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Q1: We administered a PGF2 α analogue, but the animals did not show a strong estrus response. What could be the issue?

A1: A poor estrus response can be attributed to several factors:

- Anestrous Animals: The animals may not be cycling, often due to low body condition, nutritional deficiencies, or being too soon postpartum. Prostaglandins are only effective in the presence of a functional corpus luteum, which is absent in anestrous females.[10]
- Incorrect Timing: PGF2α was administered during the refractory period (approximately the first 4-5 days after ovulation) when the corpus luteum is not yet mature enough to respond to the luteolytic signal.[3]

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 Protocol Compliance: Errors in the timing of hormone administration can lead to a failure of the synchronization protocol.[11] Adhering strictly to the recommended schedule is crucial for success.[10]

Q2: We observed a good estrus response, but the conception rates are low. What are the potential causes?

A2: Low conception rates despite a good estrus response can be due to:

- Mistimed Artificial Insemination (AI): Inseminating too early or too late relative to ovulation
 can significantly reduce fertilization rates. The window for successful insemination is narrow,
 and timing is critical.[10][12]
- Semen Quality: Poor quality or mishandling of semen can lead to fertilization failure.[10]
- Uterine Health: Underlying uterine health issues can prevent successful implantation and pregnancy.[10]

Q3: We made an error in the timing of one of the hormone injections in our synchronization protocol. What should we do?

A3: Errors in synchronization protocols are not uncommon. The best course of action depends on the specific error and when it occurred in the protocol.[11]

- Early Protocol Errors: Mistakes made early in the protocol are often more manageable.[12]
- Consult an Expert: It is highly recommended to consult with a veterinarian or a reproduction specialist to determine the best corrective action.
- Possible Solutions: Depending on the situation, you might be advised to:
 - Convert to a different published protocol.[11]
 - Restart the synchronization protocol if time and resources permit.[11]
 - Forgo AI for the current cycle and use natural service.[11]



Quantitative Data Summary

The following tables summarize the recommended dosages for **Prosolvin** (Luprostiol) and other common PGF2 α analogues. As previously mentioned, these are generally not breed-specific.

Table 1: Prosolvin (Luprostiol) Dosage Recommendations

| Animal Species | Dosage per Animal | Administration Route |
|------------------|--------------------------|----------------------|
| Cattle (Cows) | 2 mL (15 mg Luprostiol) | Intramuscular |
| Cattle (Heifers) | 1 mL (7.5 mg Luprostiol) | Intramuscular |
| Horses | 1 mL (7.5 mg Luprostiol) | Intramuscular |
| Pigs | 1 mL (7.5 mg Luprostiol) | Intramuscular |

Data sourced from **Prosolvin** Summary of Product Characteristics.[1]

Table 2: Dosage Recommendations for Other PGF2α Analogues

| Drug (Active Ingredient) | Animal Species | Dosage per Animal | Administration Route |
|-----------------------------|------------------------------|-------------------------------|-------------------------|
| Estrumate (Cloprostenol) | Cattle | 2 mL (500 μg Cloprostenol) | Intramuscular[2] |
| Horses (<400 kg) | 0.5 - 1.0 mL (125-250 μg) | Intramuscular[3] | |
| Horses (>400 kg) | 1.0 - 2.0 mL (250-500 μg) | Intramuscular[3] | |
| Lutalyse (Dinoprost) | Cattle | 5 mL (25 mg Dinoprost) | Intramuscular[13] |
| Swine | 2 mL (10 mg Dinoprost) | Intramuscular[13] | |
| Mares | 1 mL (5 mg Dinoprost) | Intramuscular | |



Table 3: Pharmacokinetic Parameters of Luprostiol

| Animal Species | Peak Plasma Concentration (Tmax) | Half-life (t½) |
|----------------|-------------------------------------|----------------|
| Cattle | 17.5 minutes | 2 hours |
| Horses (Mares) | 37.5 minutes | 1.5 hours |
| Goats | - | 1.1 hours |
| Sheep | 30 minutes | 1.5 hours |

Data sourced from **Prosolvin** Summary of Product Characteristics.[1]

Experimental Protocols

Below are detailed methodologies for common estrus synchronization protocols.

Ovsynch Protocol (for Cattle)

The Ovsynch protocol is designed to synchronize ovulation, allowing for timed artificial insemination (TAI) without the need for estrus detection.[14][15]

Protocol Steps:

- Day 0: Administer an injection of Gonadotropin-Releasing Hormone (GnRH). This will cause the ovulation of any large follicles present on the ovaries.[14]
- Day 7: Administer an injection of Prostaglandin F2 α (e.g., **Prosolvin**). This induces luteolysis of the corpus luteum.[14]
- Day 9 (56 hours after PGF2α): Administer a second injection of GnRH. This injection is timed to mimic the natural GnRH and Luteinizing Hormone (LH) surge that precedes ovulation.[14]
- Day 10 (16 hours after second GnRH): Perform timed artificial insemination.[14]

Co-Synch + CIDR Protocol (for Beef Cows and Heifers)



This protocol is widely used and incorporates a Controlled Internal Drug Release (CIDR) device, which releases progesterone.[16]

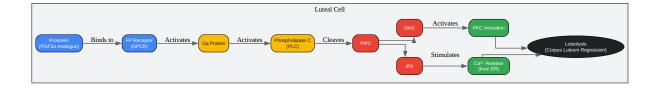
Protocol Steps:

- Day 0: Administer an injection of GnRH and insert a CIDR device.
- Day 7: Remove the CIDR device and administer an injection of PGF2α.
- Timed Artificial Insemination (TAI):
 - For Cows: Perform TAI at 60 to 66 hours after CIDR removal, with a concurrent injection of GnRH at the time of AI.[5][16]
 - For Heifers: Perform TAI at 52 to 56 hours after CIDR removal, with a concurrent injection of GnRH at the time of AI.[5]

Visualizations

Prosolvin (PGF2α Analogue) Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of a PGF2 α analogue like Luprostiol to its receptor on a luteal cell, leading to luteolysis.



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Caption: **Prosolvin** Signaling Pathway for Luteolysis.



Experimental Workflow for Ovsynch Protocol

This diagram outlines the key steps and timeline for the Ovsynch timed artificial insemination protocol.



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Caption: Ovsynch Protocol Experimental Workflow.

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